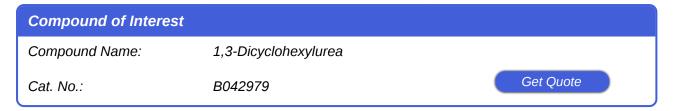


In-Depth Technical Guide to 1,3-Dicyclohexylurea: Safety, Handling, and Biological Activity

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data, handling precautions, and biological activity of **1,3-Dicyclohexylurea** (DCU). The information is compiled and presented to meet the needs of researchers, scientists, and professionals in drug development, with a focus on quantitative data, experimental methodologies, and visual representations of key concepts.

Section 1: Chemical and Physical Properties

1,3-Dicyclohexylurea is a white solid organic compound. It is known as a byproduct in peptide synthesis when using dicyclohexylcarbodiimide (DCC) as a coupling agent and has gained significant interest as a potent inhibitor of soluble epoxide hydrolase (sEH).[1][2]



Property	Value	Reference
Molecular Formula	C13H24N2O	[3]
Molecular Weight	224.34 g/mol	[3]
CAS Number	2387-23-7	[3]
Melting Point	232-233 °C	[4]
Appearance	White solid	[5]
Solubility	Poor aqueous solubility	[6]

Section 2: Toxicological Data

The toxicological profile of **1,3-Dicyclohexylurea** indicates that it is harmful if swallowed.[3][7] However, comprehensive data on acute toxicity, such as LD50 values, is limited.

Parameter	Value	Species	Reference
Oral TDLO	240 ml/kg/4D intermittent	Rat	[7]
Acute Oral Toxicity	Harmful if swallowed (GHS Category 4)	N/A	[6][7]
Skin Corrosion/Irritation	No irritant effect	N/A	[7]
Serious Eye Damage/Irritation	No irritating effect	N/A	[7]
Sensitization	No sensitizing effects known	N/A	[7]
Carcinogenicity	Not listed by IARC or NTP	N/A	[5][7]



Section 3: Handling Precautions and Personal Protective Equipment

Standard laboratory safety practices should be employed when handling **1,3- Dicyclohexylurea**.

Engineering Controls

Use adequate ventilation to keep airborne concentrations low.[5]

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles.[5]
- Skin Protection: Wear appropriate protective gloves to prevent skin exposure.
- Body Protection: Wear appropriate protective clothing to prevent skin exposure.
- Respiratory Protection: A NIOSH/MSHA or European Standard EN 149 approved respirator should be used if exposure limits are exceeded or if irritation or other symptoms are experienced.[5]

General Hygiene Measures

Wash hands before breaks and at the end of work.[8] Avoid breathing dust, vapor, mist, or gas. [5]

Storage

Store in a cool, dry place in a tightly closed container.[5]

Section 4: Experimental Protocols Pharmacokinetic Study of 1,3-Dicyclohexylurea Nanosuspension in Rats

A study was conducted to evaluate the pharmacokinetic profile of a nanosuspension formulation of **1,3-Dicyclohexylurea** to improve its poor aqueous solubility and support in vivo



efficacy assessment.[9]

Objective: To determine the plasma concentrations of **1,3-Dicyclohexylurea** over time following oral and intravenous administration of a nanosuspension formulation in Sprague-Dawley rats.[9]

Methodology:

- Animal Model: Male Sprague-Dawley rats.[9]
- Formulation: A nanosuspension of 1,3-Dicyclohexylurea was prepared to enhance oral bioavailability.[9]
- Dosing:
 - Intravenous (IV) bolus injection.[9]
 - Oral gavage.[9]
- Blood Sampling: Blood samples were collected at various time points post-dosing.
- Analysis: Plasma concentrations of 1,3-Dicyclohexylurea were determined using a validated analytical method.[9]

Results: The nanosuspension formulation successfully maintained free plasma levels of **1,3-Dicyclohexylurea** above the sEH IC50, enabling pharmacodynamic studies of this poorly soluble compound.[9]

Skin and Eye Irritation Testing

While specific irritation test reports for **1,3-Dicyclohexylurea** are not readily available in the public domain, the safety data sheets consistently report no irritant effects on the skin or eyes. [7] Standard protocols for assessing skin and eye irritation are outlined in the OECD Guidelines for the Testing of Chemicals.

OECD Test Guideline 404: Acute Dermal Irritation/Corrosion: This guideline describes a
procedure for the assessment of the potential of a test substance to produce irritation or
corrosion of the skin. The test is typically performed on rabbits.[10]

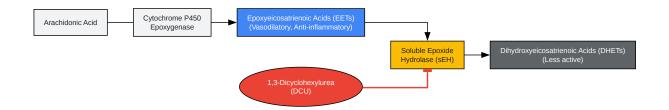


• OECD Test Guideline 405: Acute Eye Irritation/Corrosion: This guideline provides a method for determining the potential of a substance to cause eye irritation or corrosion, also typically using rabbits as the test system.[11][12]

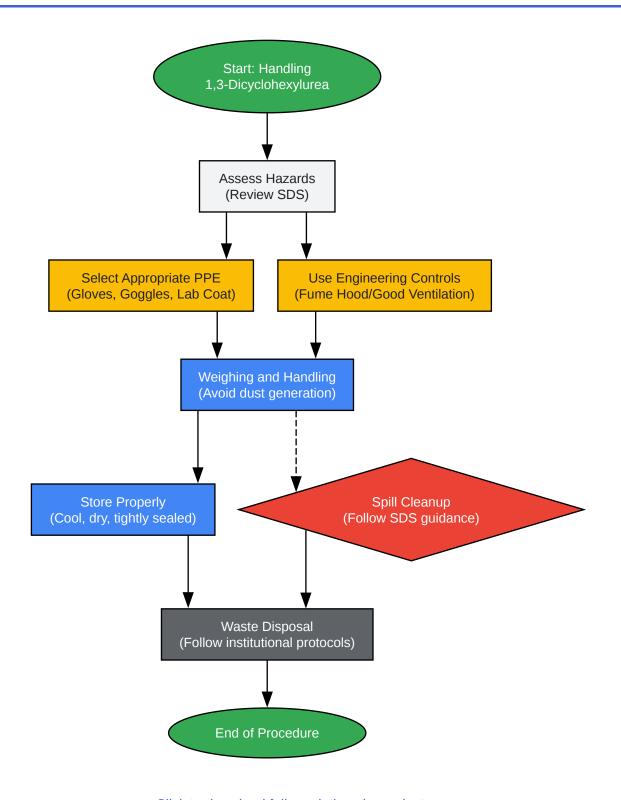
Section 5: Mechanism of Action and Signaling Pathway

The primary biological activity of **1,3-Dicyclohexylurea** is the potent and selective inhibition of soluble epoxide hydrolase (sEH).[1][2][8] sEH is a key enzyme in the metabolism of epoxyeicosatrienoic acids (EETs), which are signaling lipids with vasodilatory and anti-inflammatory properties.[1][13] By inhibiting sEH, **1,3-Dicyclohexylurea** increases the bioavailability of EETs, leading to its observed physiological effects, such as lowering blood pressure.[1][8]









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